

physical and chemical properties of N,N-Diisopropylethanolamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

Cat. No.: B145969

[Get Quote](#)

An In-depth Technical Guide to N,N-Diisopropylethanolamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of N,N-Diisopropylethanolamine, a significant tertiary amino alcohol. The information is curated for professionals in research and drug development, presenting key data in a structured format, including experimental methodologies and relevant applications.

Core Physical and Chemical Properties

N,N-Diisopropylethanolamine, also known as **2-(diisopropylamino)ethanol**, is a colorless to slightly yellow, viscous, and hygroscopic liquid.^[1] It possesses a distinct ammoniacal odor.^[2] Its dual functionality, containing both a tertiary amine and a primary alcohol group, makes it a versatile building block in organic synthesis.^[1]

Table 1: Physical Properties of N,N-Diisopropylethanolamine

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₉ NO	[1][3][4]
Molecular Weight	145.24 g/mol	[3][4]
Boiling Point	187-192 °C	[3][5][6]
Melting Point	-39 °C	[3][4][6]
Density	0.826 g/mL at 25 °C	[3][5]
Refractive Index (n ²⁰ /D)	1.442	[3][5]
Vapor Pressure	<1 mmHg at 20 °C	[3][5]
Flash Point	79 °C (175 °F)	[3][4]
Solubility	Slightly soluble in water. Soluble in polar solvents like alcohols, and chloroform. Limited solubility in non-polar solvents like hexane and benzene.	[1][3][6]
pKa	14.75 ± 0.10 (Predicted)	[3]

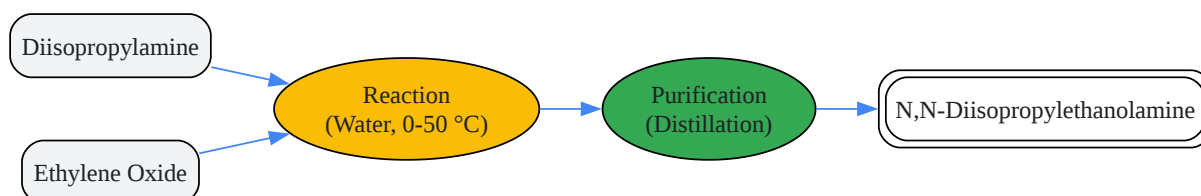
Table 2: Chemical Properties and Reactivity

Property	Description	Source(s)
Chemical Class	Amino alcohol	[1][3]
Reactivity	As an amino alcohol, it neutralizes acids in exothermic reactions to form salts and water. It may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides. Combination with strong reducing agents, such as hydrides, can generate flammable gaseous hydrogen.	[3][7]
Stability	Stable under normal conditions. Incompatible with acids and strong oxidizing agents.	[3][6]

Synthesis and Experimental Protocols

General Synthesis Route

A common method for the synthesis of N,N-Diisopropylethanolamine involves the reaction of diisopropylamine with ethylene oxide. The reaction is typically carried out by introducing ethylene oxide into a cooled solution of diisopropylamine and water. The temperature is then raised to facilitate the reaction. The resulting product is purified by distillation.[6]



[Click to download full resolution via product page](#)

A simplified workflow for the synthesis of N,N-Diisopropylethanolamine.

Experimental Protocols

Determination of Boiling Point:

The boiling point of N,N-Diisopropylethanolamine can be determined using standard laboratory distillation apparatus.

- Apparatus: A round-bottom flask, heating mantle, distillation head with a condenser, thermometer, and receiving flask.
- Procedure:
 - Place a sample of N,N-Diisopropylethanolamine in the round-bottom flask with a few boiling chips.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the vapor temperature.
 - Begin heating the flask gently.
 - Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.

Determination of Density:

The density can be determined using a pycnometer or a calibrated hydrometer.

- Apparatus: A pycnometer of a known volume, analytical balance.
- Procedure (using a pycnometer):
 - Weigh the clean, dry pycnometer.
 - Fill the pycnometer with N,N-Diisopropylethanolamine at a specific temperature (e.g., 25 °C).

- Weigh the filled pycnometer.
- Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of pKa (Potentiometric Titration):

The acid dissociation constant (pKa) can be determined by potentiometric titration.

- Apparatus: A pH meter with a combination electrode, a burette, a beaker, and a magnetic stirrer.
- Procedure:
 - Prepare a solution of N,N-Diisopropylethanolamine of known concentration in water or a suitable solvent mixture.
 - Titrate the solution with a standardized solution of a strong acid (e.g., HCl).
 - Record the pH of the solution after each addition of the titrant.
 - Plot the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point.

Applications in Drug Development and Research

N,N-Diisopropylethanolamine serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.^{[2][8]} Its bifunctional nature allows for its incorporation into more complex molecular scaffolds.

- Anticholinergic Drugs: It is a key precursor in the production of anticholinergic drugs such as propantheline bromide, which are used to treat conditions related to gastrointestinal motility and excessive sweating.^{[9][10]}
- Agrochemicals: The compound is also utilized in the synthesis of various agrochemicals.
- Research Applications: Due to its structural features, it is a subject of research for the development of new therapeutic agents.^[1] Studies have indicated potential anticonvulsive

and anti-aggressive properties of compounds derived from it.[\[8\]](#)

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum of N,N-Diisopropylethanolamine would be expected to show characteristic signals for the ethyl group (a triplet and a quartet), the isopropyl groups (a septet and a doublet), and the protons of the ethanol backbone. A representative ^1H NMR spectrum in CDCl_3 shows signals at approximately 3.46 ppm (t), 3.05 ppm (m), 2.63 ppm (t), and 1.03 ppm (d).[\[11\]](#)
- ^{13}C NMR: The carbon NMR spectrum would display distinct peaks for each unique carbon atom in the molecule. A spectrum in Chloroform-d shows signals corresponding to the different carbon environments.[\[12\]](#)

Infrared (IR) Spectroscopy:

The IR spectrum of N,N-Diisopropylethanolamine will exhibit a broad absorption band in the region of $3300\text{--}3500\text{ cm}^{-1}$ corresponding to the O-H stretching of the alcohol group. C-H stretching vibrations will appear around $2850\text{--}3000\text{ cm}^{-1}$. The C-N stretching and C-O stretching bands will be present in the fingerprint region.[\[7\]](#)

Mass Spectrometry (MS):

The mass spectrum of N,N-Diisopropylethanolamine would show a molecular ion peak (M^+) at m/z 145. Fragmentation patterns would likely involve the loss of alkyl groups and cleavage adjacent to the nitrogen and oxygen atoms. The base peak is often observed at m/z 114.[\[13\]](#)

Safety and Handling

N,N-Diisopropylethanolamine is classified as a hazardous substance. It is harmful if swallowed and toxic in contact with skin or if inhaled.[\[14\]](#)[\[15\]](#) It causes severe skin burns and eye damage.[\[3\]](#)[\[14\]](#)[\[16\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection when handling this chemical.[\[3\]](#)[\[14\]](#)

- Handling: Use only in a well-ventilated area. Keep away from heat, sparks, open flames, and hot surfaces.[14]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[15]

This guide is intended for informational purposes for qualified professionals and does not substitute for a comprehensive safety data sheet (SDS). Always consult the latest SDS before handling N,N-Diisopropylethanolamine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 2-(Diisopropylamino)ethanol|High-Purity Reagent [benchchem.com]
- 3. 2-Diisopropylaminoethanol | 96-80-0 [amp.chemicalbook.com]
- 4. Buy 2-(Diisopropylamino)ethanol | 96-80-0 [smolecule.com]
- 5. 2-(ジイソプロピルアミノ)エタノール ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. chembk.com [chembk.com]
- 7. 2-Diisopropylaminoethanol | C₈H₁₉NO | CID 7313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. indiamart.com [indiamart.com]
- 9. nbinno.com [nbinno.com]
- 10. nbinno.com [nbinno.com]
- 11. 2-Diisopropylaminoethanol (96-80-0) 1H NMR [m.chemicalbook.com]
- 12. spectrabase.com [spectrabase.com]
- 13. 2-DIISOPROPYLAMINOETHANETHIOL HYDROCHLORIDE(41480-75-5) 1H NMR [m.chemicalbook.com]
- 14. gtilaboratorysupplies.com [gtilaboratorysupplies.com]

- 15. opcw.org [opcw.org]
- 16. echemi.com [echemi.com]
- To cite this document: BenchChem. [physical and chemical properties of N,N-Diisopropylethanolamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145969#physical-and-chemical-properties-of-n-n-diisopropylethanolamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com